

An In-Depth Technical Guide to Amino-PEG9-alcohol

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Compound of Interest

Compound Name: Amino-PEG9-alcohol

Cat. No.: B3105438

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Introduction

Amino-PEG9-alcohol is a heterobifunctional polyethylene glycol (PEG) linker that has emerged as a valuable tool in bioconjugation, drug delivery, and the development of novel therapeutics such as Proteolysis Targeting Chimeras (PROTACs). Its structure, featuring a primary amine at one terminus and a hydroxyl group at the other, connected by a nine-unit ethylene glycol chain, offers versatile reactivity for covalently linking different molecules. The hydrophilic PEG backbone enhances the solubility and pharmacokinetic properties of the resulting conjugates. This guide provides a comprehensive overview of the technical aspects of **Amino-PEG9-alcohol**, including its chemical properties, synthesis, characterization, and applications, with a focus on experimental protocols and relevant biological pathways.

Core Properties and Specifications

Amino-PEG9-alcohol is a well-defined chemical entity with consistent physical and chemical properties. These are summarized in the table below.

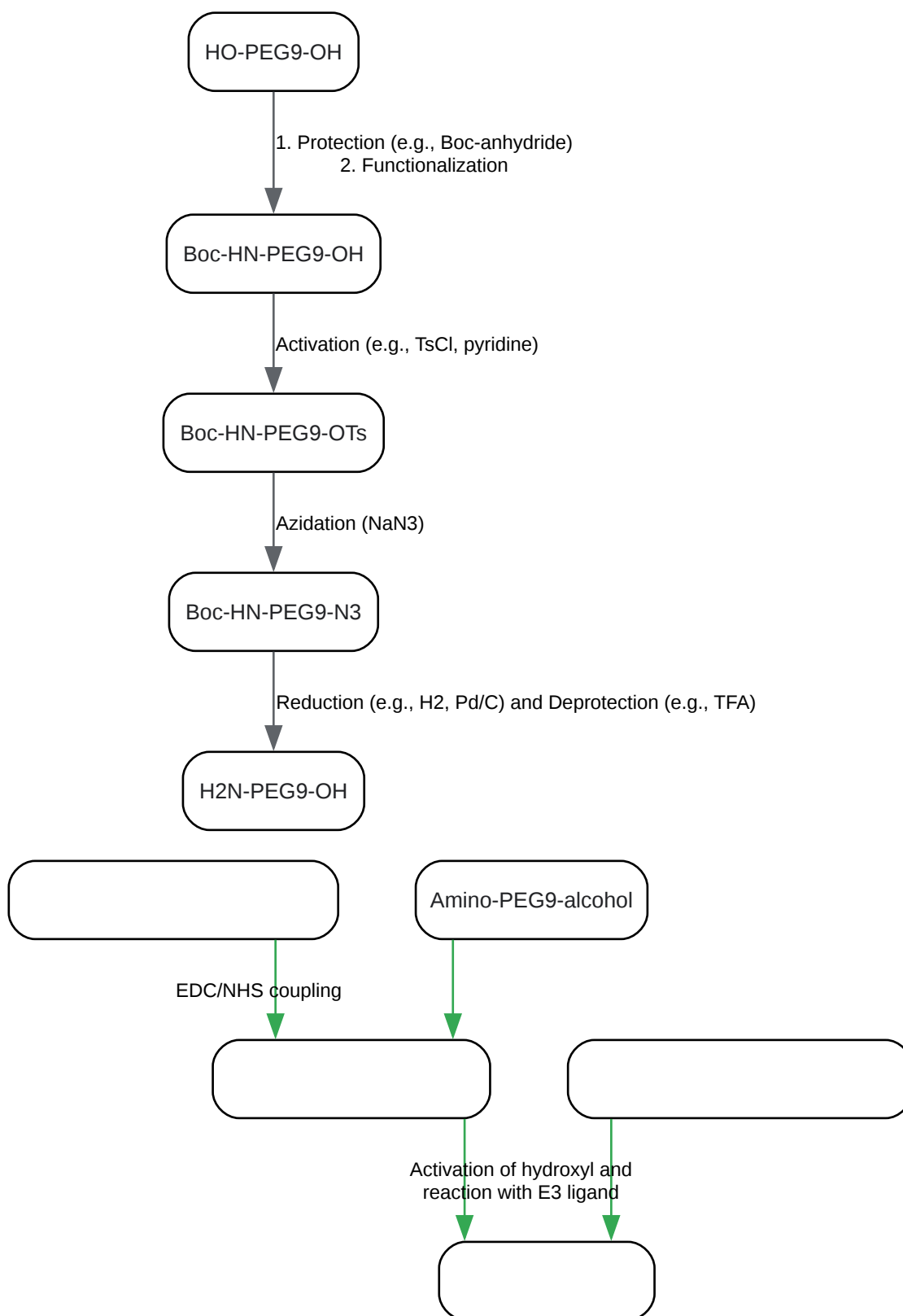
Property	Value
Chemical Name	26-amino-3,6,9,12,15,18,21,24-octaoxahexacosan-1-ol[1]
Synonyms	H2N-PEG9-OH, Amino-nonaethylene glycol-alcohol
CAS Number	15332-95-3[2]
Molecular Formula	C18H39NO9[2]
Molecular Weight	413.50 g/mol [3][4]
Appearance	Colorless to light yellow liquid or solid/semi-solid
Purity	Typically >95% or >98%
Solubility	Water, DMSO, DCM, DMF
Storage Conditions	-20°C for long-term storage

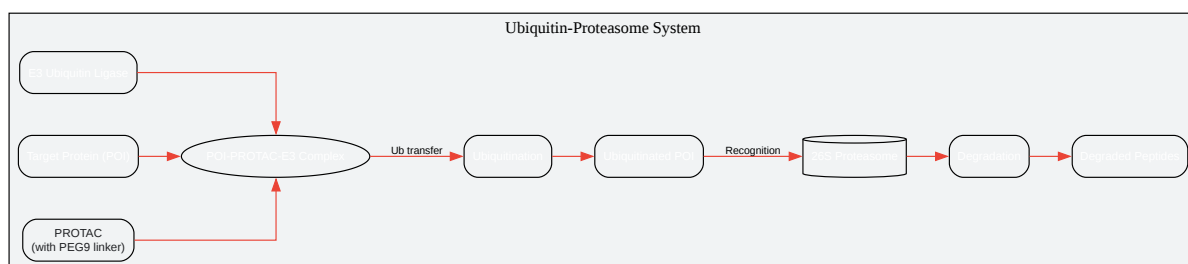
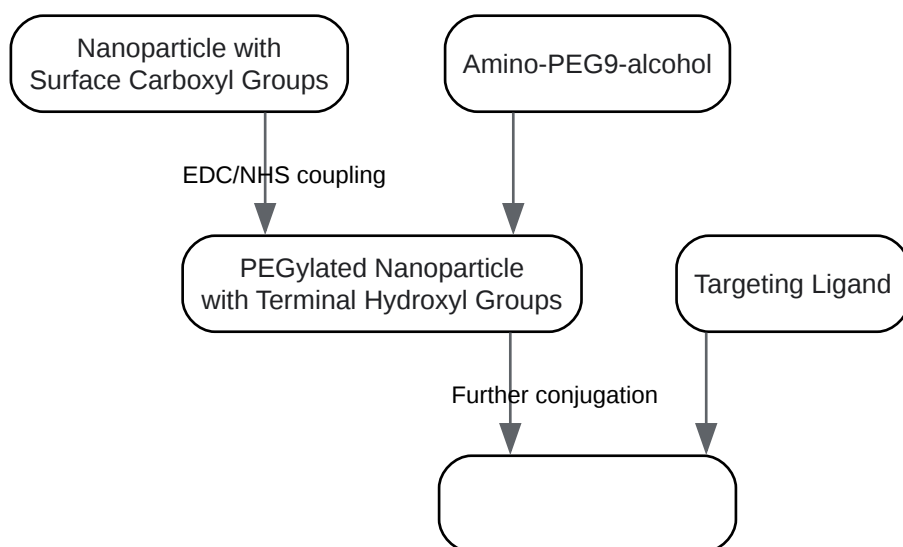
Synthesis and Characterization

While **Amino-PEG9-alcohol** is commercially available, understanding its synthesis and characterization is crucial for quality assessment and for researchers who may wish to produce it in-house or create derivatives. The synthesis of heterobifunctional PEGs generally involves a step-wise process to introduce different functional groups at each end of the PEG chain.

General Synthetic Approach

A common strategy for synthesizing amino-PEG-alcohol derivatives involves the protection of one functional group of a PEG diol, followed by the modification of the other terminus, and subsequent deprotection and functionalization. A representative synthetic route is outlined below.





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References

- 1. medkoo.com [medkoo.com]

- 2. Amino-PEG9-alcohol, 15332-95-3 | BroadPharm [broadpharm.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Amino-PEG9-alcohol | PROTAC Linker | TargetMol [targetmol.com]
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